

An In-depth Technical Guide to the Reaction of Calomel with Ammonia

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Compound of Interest

Compound Name: Calomel

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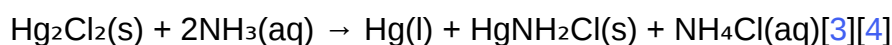
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive examination of the chemical reaction between mercurous chloride (Hg_2Cl_2), commonly known as **calomel**, and ammonia (NH_3). This reaction is a classic example of a disproportionation reaction and is significant in inorganic qualitative analysis for the identification of the mercury(I) ion.

Core Reaction Mechanism

The interaction between **calomel** and aqueous ammonia is characterized as a disproportionation, or dismutation, reaction. In this type of redox reaction, a single species is simultaneously oxidized and reduced.[1][2][3][4] In the case of **calomel**, the mercury(I) ion (Hg_2^{2+}), which has an oxidation state of +1, is converted into elemental mercury (oxidation state 0) and mercury(II) amidochloride (oxidation state +2).[5]

The balanced chemical equation for this reaction is:



This reaction proceeds readily upon the addition of aqueous ammonia to solid **calomel**, resulting in a characteristic dark grey to black precipitate.[1]

Oxidation and Reduction Half-Reactions

- Reduction: One mercury(I) atom gains an electron to form elemental mercury.

- $\text{Hg}^+ + \text{e}^- \rightarrow \text{Hg}^0$
- Oxidation: The other mercury(I) atom loses an electron to form a mercury(II) compound.
 - $\text{Hg}^+ \rightarrow \text{Hg}^{2+} + \text{e}^-$

The ammonia acts as both a reactant and a complexing/precipitating agent, facilitating the formation of the stable mercury(II) amidochloride product.

Products of the Reaction

The reaction yields a heterogeneous mixture containing both solid and aqueous products. The insoluble components form a mixed precipitate.

- Elemental Mercury (Hg): The reduction of the mercury(I) ion produces metallic mercury. In this reaction, it is formed as a very finely divided black powder.[1][5] This elemental mercury is responsible for the dark, often black, appearance of the resulting precipitate.[5]
- Mercury(II) Amidochloride (HgNH_2Cl): This compound, also known as ammoniated mercury or "white precipitate," is formed from the oxidation of the mercury(I) ion.[5][6] It is a white, solid substance that is insoluble in water.[5][6] Structurally, it exists as a one-dimensional polymer.[6]
- Ammonium Chloride (NH_4Cl): This is a soluble salt that remains in the aqueous phase of the reaction mixture.[3]

The final precipitate is therefore a mixture of black elemental mercury and white mercury(II) amidochloride.[1]

Data Presentation: Properties of Reactants and Products

While specific reaction yields are highly dependent on experimental conditions, the fundamental properties of the involved substances are well-documented.

Compound Name	Chemical Formula	Molar Mass (g/mol)	Appearance	Oxidation State of Hg	Solubility in Water
Reactants					
Mercurous Chloride (Calomel)	Hg ₂ Cl ₂	472.09	White crystalline powder[2][3][4]	+1	Insoluble
Ammonia (Aqueous)	NH ₃	17.03	Colorless gas/solution with pungent odor[2][3]	N/A	Soluble
Products					
Mercury	Hg	200.59	Silvery liquid; black when finely divided[2][3]	0	Insoluble
Mercury(II) Amidochloride	HgNH ₂ Cl	252.07[6]	White powder/prisms[6][7]	+2	1.4 g/L (cold); decomposes in hot water. [6] Soluble in warm acids. [6]
Ammonium Chloride	NH ₄ Cl	53.49	White, hygroscopic solid[3]	N/A	Highly soluble

Experimental Protocols

The reaction of **calomel** with ammonia is a standard procedure in qualitative analysis for identifying Group I cations. The following protocol outlines a representative method for this test.

Protocol: Qualitative Test for Mercury(I) Ion

Objective: To confirm the presence of the mercury(I) ion (Hg_2^{2+}) in a sample containing Group I chloride precipitates (AgCl , PbCl_2 , Hg_2Cl_2).

Materials:

- Test tube containing the unknown Group I precipitate.
- 6 M Aqueous Ammonia (NH_3) solution.
- Deionized water.
- Centrifuge.
- Pasteur pipettes.

Procedure:

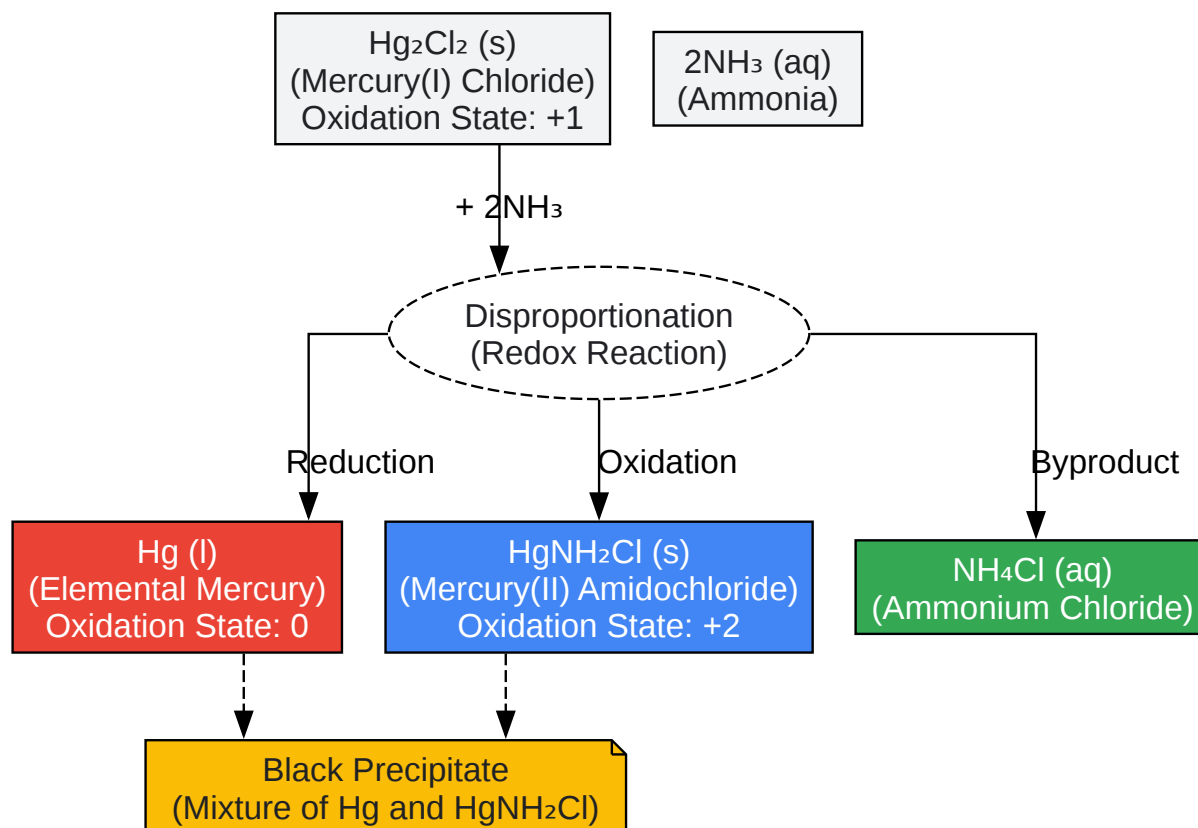
- Isolation of Precipitate: Begin with the white precipitate obtained after the addition of HCl to the initial sample and subsequent removal of any soluble PbCl_2 with hot water. This precipitate may contain AgCl and/or Hg_2Cl_2 .^[8]
- Addition of Ammonia: To the remaining precipitate in the test tube, add approximately 1-2 mL (15-20 drops) of 6 M aqueous ammonia.^[8]
- Observation: Vigorously mix the contents with a stirring rod. The formation of a dark grey or black precipitate is a positive indication of the presence of the mercury(I) ion.^{[1][8]}
- Separation (Optional): Centrifuge the mixture to separate the black solid from the supernatant liquid. The supernatant can then be tested for the presence of silver ions, as AgCl dissolves in ammonia to form the soluble diammine silver(I) complex, $[\text{Ag}(\text{NH}_3)_2]^+$.^[9]

Expected Result: A positive test for Hg_2^{2+} is the immediate transformation of the white **calomel** precipitate into a black solid upon the addition of ammonia.

Mandatory Visualizations

Reaction Pathway Diagram

The following diagram illustrates the disproportionation of mercurous chloride upon reaction with ammonia.

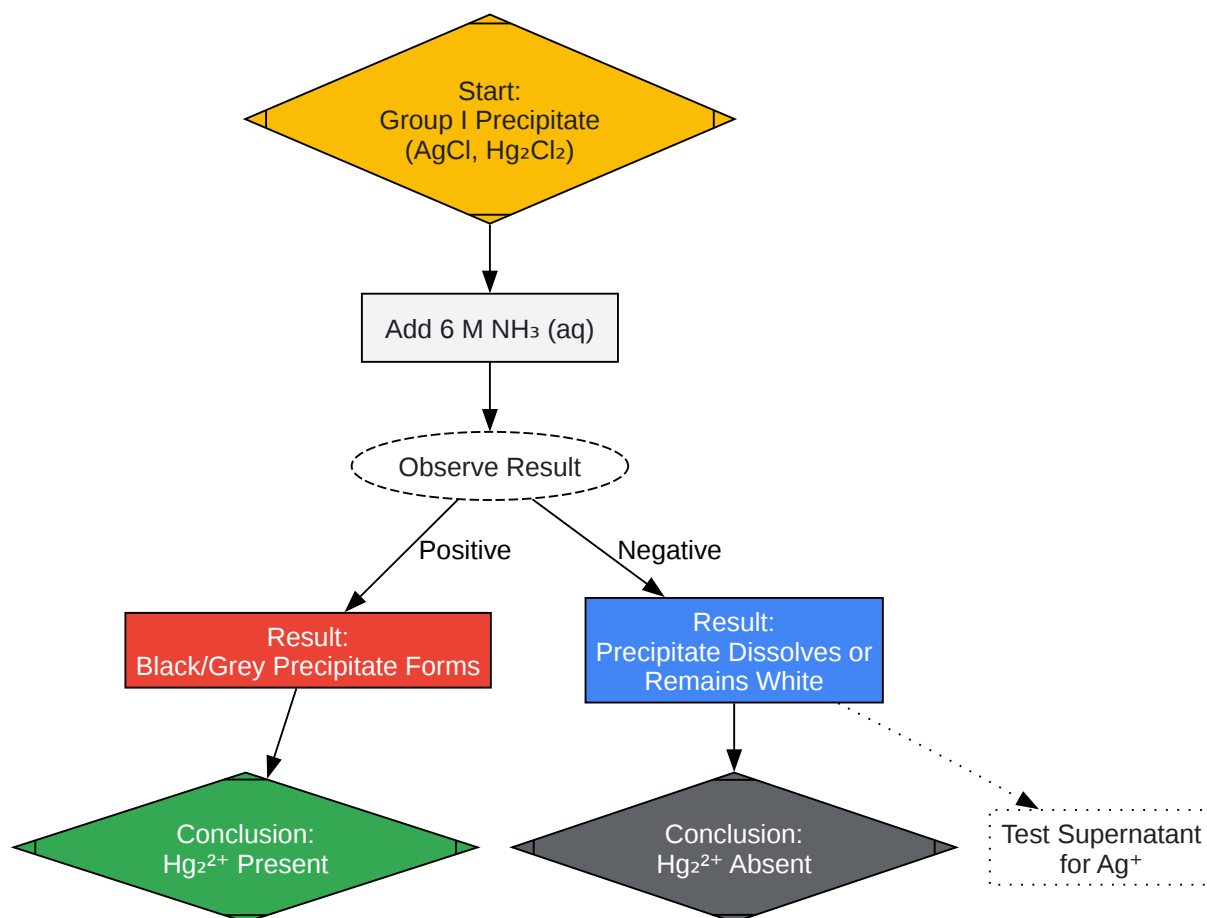


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Caption: Disproportionation of **Calomel** with Ammonia.

Experimental Workflow Diagram

This diagram outlines the logical flow of the qualitative analysis protocol.



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Caption: Workflow for Qualitative Analysis of Hg_2^{2+} .

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